

physical and chemical properties of 4'-Chloroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Chloroacetophenone

Cat. No.: B041964

[Get Quote](#)

An In-depth Technical Guide to 4'-Chloroacetophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Chloroacetophenone, also known as p-chloroacetophenone, is an aromatic ketone with the chemical formula C_8H_7ClO .^[1] It is a versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and fine chemical industries.^{[2][3]} This compound serves as a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs) and is also utilized in the production of fluorescent whitening agents and fragrances.^{[2][3]} Structurally, it consists of an acetophenone molecule substituted with a chlorine atom at the para position of the phenyl ring.^[4] Depending on the ambient temperature, it can exist as a white to off-white crystalline solid or a colorless to pale yellow liquid.^{[3][5]}

Core Physical and Chemical Properties

The fundamental properties of **4'-Chloroacetophenone** are summarized in the tables below, providing a comprehensive overview for laboratory and development use.

General Properties

Property	Value
CAS Number	99-91-2[1]
Molecular Formula	C ₈ H ₇ ClO[1][6]
Molecular Weight	154.59 g/mol [1][7]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid[1][8][9]
Odor	Sweet, mild, hay-like[1]

Physical Properties

Property	Value
Melting Point	14-21 °C (lit.)[1][6][7][9]
Boiling Point	230-237 °C (lit.)[6][8][9]
	106 °C at 1.33 kPa[9]
	99 °C at 0.93 kPa[9]
Density	1.192 g/mL at 25 °C (lit.)[1][9]
Refractive Index	n _{20/D} 1.554 (lit.)[1][9]
Vapor Pressure	8 mmHg at 90 °C[1][9]
Flash Point	90 °C (194 °F) - closed cup[1][9]
LogP (Octanol/Water)	2.32 at 20 °C[1]

Solubility

Solvent	Solubility
Water	Insoluble; 111 mg/L at 25 °C (slow decomposition)[1][6][8][9]
Organic Solvents	Soluble/Miscible with alcohol, ether, ethanol, methanol, and acetone[5][6][8]

Spectral Data

Technique	Data
^1H NMR (CDCl_3)	δ 2.61 (s, 3H), 7.45 (d, J = 8.5 Hz, 2H), 7.91 (d, J = 8.5 Hz, 2H)[10]
^{13}C NMR (CDCl_3)	δ 26.5, 128.9, 129.7, 135.4, 139.6, 196.8[10]
IR (KBr)	ν : 1691, 1589, 1399, 1213, 1093, 997, 818, 780 cm^{-1} (for 2-Chloro-1-(4-chlorophenyl)ethanone, a related compound)[11]
UV Absorption (Alcohol)	Maxima at 249 nm ($\log \epsilon$ = 4.23), 272 nm ($\log \epsilon$ = 2.95), 284 nm ($\log \epsilon$ = 2.70)[4]
Mass Spectrometry	Atlas of Mass Spectral Data, John Wiley & Sons, New York: 921[4]

Experimental Protocols

Synthesis of 4'-Chloroacetophenone via Friedel-Crafts Acylation

A common and efficient method for synthesizing **4'-Chloroacetophenone** is the Friedel-Crafts acylation of chlorobenzene with an acylating agent like acetyl chloride or acetic anhydride, using a Lewis acid catalyst such as aluminum chloride (AlCl_3).[12][13][14]

Materials:

- Chlorobenzene
- Acetyl chloride (or Acetic Anhydride)
- Anhydrous Aluminum Chloride (AlCl_3)
- 1,2-dichloroethane (solvent)
- Water

- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a reflux condenser and a dropping funnel, add anhydrous aluminum chloride and the solvent (e.g., 1,2-dichloroethane).^[12] Cool the mixture in an ice bath.
- **Addition of Reactants:** Slowly add a mixture of chlorobenzene and acetyl chloride to the cooled AlCl_3 suspension with constant stirring.^{[12][15]} The rate of addition should be controlled to manage the initial exothermic reaction.
- **Reaction:** After the addition is complete, the mixture is typically stirred at room temperature for a few hours and then heated to reflux (e.g., 50-60°C) for several hours to ensure the reaction goes to completion.^{[12][15]}
- **Quenching:** Cool the reaction mixture to room temperature and then carefully pour it over crushed ice or into a mixture of ice and concentrated hydrochloric acid. This step hydrolyzes the aluminum chloride-ketone complex to liberate the product.^[15]
- **Work-up and Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.^[12]
- **Drying and Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.^[12] The crude **4'-Chloroacetophenone** can then be purified by vacuum distillation or recrystallization.^[12]

Synthesis of 4'-Chloroacetophenone Oxime

This protocol demonstrates a typical reaction of the ketone functional group in **4'-Chloroacetophenone**.

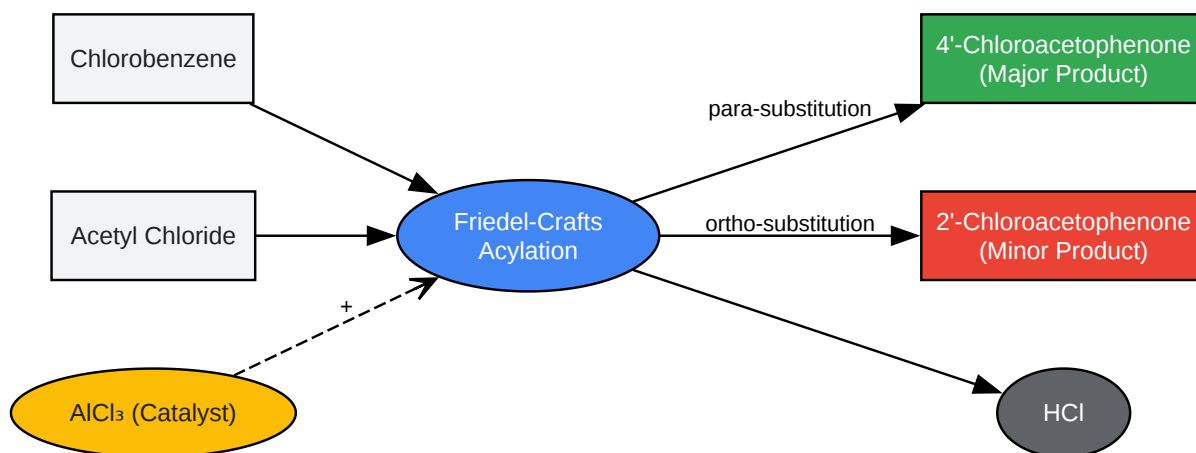
Materials:

- **4'-Chloroacetophenone**
- Hydroxylamine hydrochloride
- Sodium hydroxide
- Ethyl alcohol
- Water
- Hydrochloric acid (concentrated)
- Beakers, hot plate

Procedure:

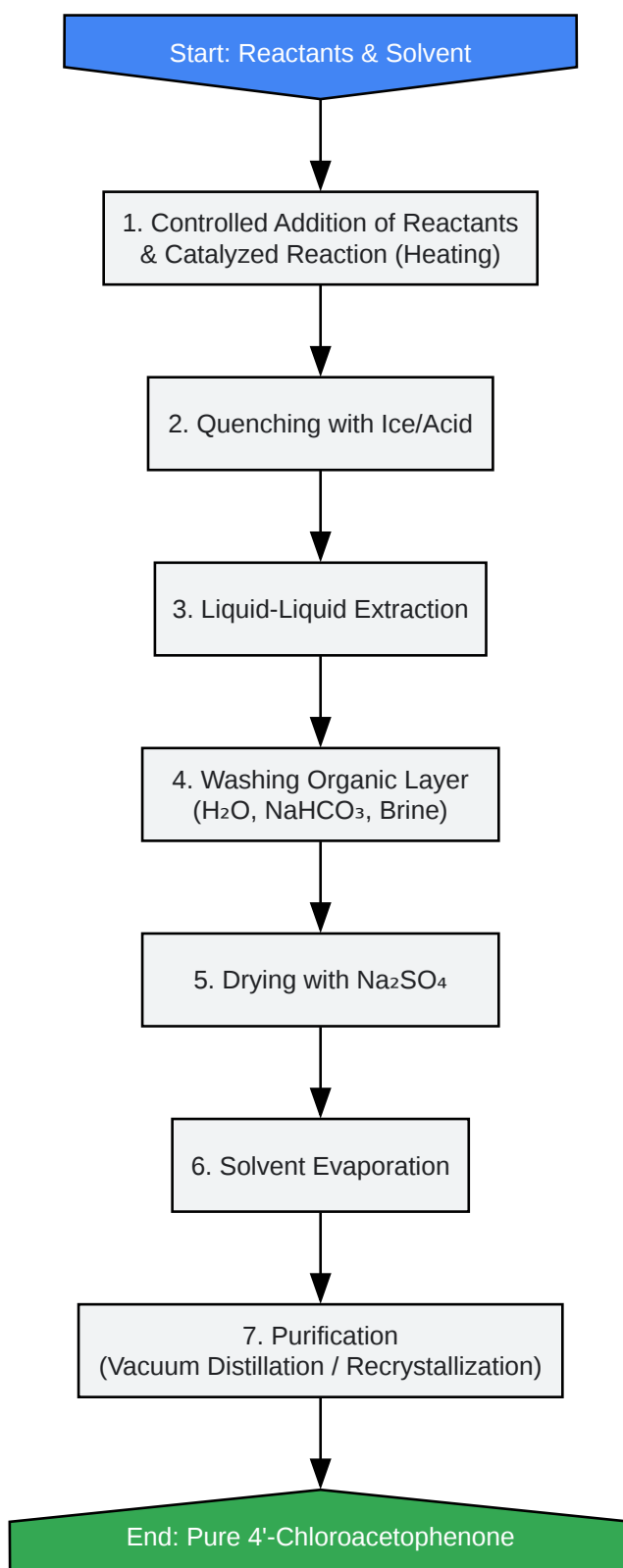
- **Dissolution:** Dissolve 15.5 grams (approx. 0.1 mole) of **4'-chloroacetophenone** in 50 mL of ethyl alcohol in a 250 mL beaker.[\[16\]](#)
- **Addition of Reagents:** To this solution, add a solution of 15 grams (0.214 mole) of hydroxylamine hydrochloride dissolved in 30 mL of water.[\[16\]](#)
- **Base Addition:** Subsequently, add a solution of 10 grams (0.25 mole) of sodium hydroxide dissolved in 30 mL of water to the beaker.[\[16\]](#)
- **Heating:** Heat the resulting solution for 10 minutes on a hot plate.[\[16\]](#)
- **Precipitation:** Cool the reaction mixture to room temperature and pour it into approximately 250 mL of cold water.[\[16\]](#)
- **Acidification and Isolation:** Acidify the mixture to a pH of 3 to 5 with concentrated hydrochloric acid.[\[16\]](#)
- **Filtration:** Collect the resulting white solid product by filtration, wash with water, and dry. This yields the crude 4-chloroacetophenone oxime.[\[16\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Synthesis of **4'-Chloroacetophenone** via Friedel-Crafts Acylation.



[Click to download full resolution via product page](#)

Caption: General Experimental Workflow for Synthesis and Purification.

Chemical Reactivity and Applications

4'-Chloroacetophenone is a valuable precursor in organic synthesis due to the reactivity of its functional groups—the ketone and the chlorinated aromatic ring.

- **Pharmaceutical Intermediate:** It is a key starting material for synthesizing various pharmaceuticals.^{[2][3]} For instance, it is used in the synthesis of intermediates for non-steroidal anti-inflammatory drugs (NSAIDs) like biphenylacetic acid.^[17]
- **Agrochemicals:** The compound serves as an intermediate in the production of certain pesticides and herbicides.^{[2][17]}
- **Fluorescent Whitening Agents:** It is used in the manufacturing of optical brighteners, which are added to detergents and paper products.^{[3][9]}
- **Riot Control Agent:** Historically, related compounds like chloroacetophenone have been used as tear gas agents.^{[1][4]}
- **Organic Synthesis:** The ketone group can undergo various reactions such as oxidation, reduction, and condensation, while the chloro-substituted ring can participate in nucleophilic aromatic substitution and cross-coupling reactions, making it a versatile building block for more complex molecules.^[2]

Safety and Handling

4'-Chloroacetophenone is classified as harmful and an irritant.^[9]

- **Hazards:** It is harmful if swallowed and causes eye irritation. It can also be irritating to the respiratory system and skin.^[9]
- **Handling:** Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^[9] Use in a well-ventilated area or under a fume hood.
- **Storage:** Store in a cool, dry place in a tightly sealed container, away from incompatible materials and sources of ignition.^{[4][9]} It is stable under normal storage conditions.^[4]
- **Environmental Hazards:** The substance is harmful to aquatic organisms.^[18] Do not empty into drains.^[18]

This technical guide provides a detailed overview of the physical and chemical properties, synthesis, and applications of **4'-Chloroacetophenone**, intended to support professionals in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4'-Chloroacetophenone CAS#: 99-91-2 [m.chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. Page loading... [guidechem.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. 4'-Chloroacetophenone, 98+% | Fisher Scientific [fishersci.ca]
- 7. P-Chloroacetophenone | C₈H₇ClO | CID 7467 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 4'-Chloroacetophenone 99-91-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 9. chembk.com [chembk.com]
- 10. rsc.org [rsc.org]
- 11. rsc.org [rsc.org]
- 12. benchchem.com [benchchem.com]
- 13. quora.com [quora.com]
- 14. youtube.com [youtube.com]
- 15. benchchem.com [benchchem.com]
- 16. prepchem.com [prepchem.com]
- 17. Page loading... [wap.guidechem.com]
- 18. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [physical and chemical properties of 4'-Chloroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041964#physical-and-chemical-properties-of-4-chloroacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com